# spectroscopic characterization of ethylammonium nitrate (NMR, IR)

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An In-depth Technical Guide to the Spectroscopic Characterization of Ethylammonium Nitrate (EAN)

## Introduction

Ethylammonium nitrate ($[CH_3CH_2NH_3]^+[NO_3]^-$, EAN) holds a significant place in the history of materials science as the first room-temperature ionic liquid (IL) to be described, discovered by Paul Walden in 1914.[1] As a protic ionic liquid, EAN is formed via proton transfer from a Brønsted acid (nitric acid) to a Brønsted base (ethylamine).[2] Its unique properties, including low viscosity, high electrical conductivity, and a three-dimensional hydrogen bonding network similar to water, make it a subject of intense research and a versatile solvent in electrochemistry and protein crystallization.[1]

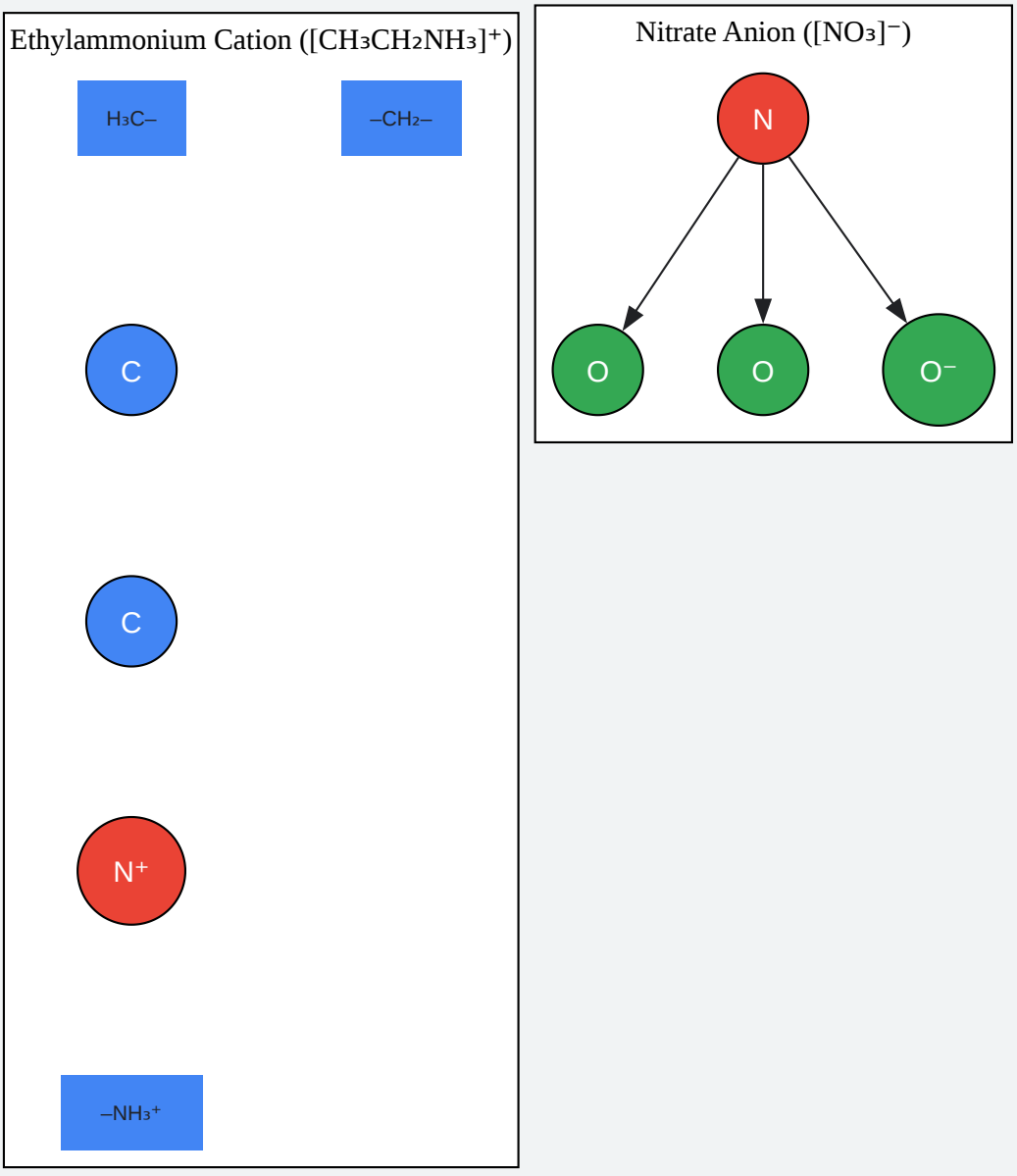
A thorough understanding of EAN's molecular structure and intermolecular interactions is paramount for its application. Spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, are indispensable tools for this purpose. This guide provides a detailed overview of the NMR and IR characterization of EAN, intended for researchers, scientists, and professionals in drug development.

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# Molecular Structure and Characterization Workflow

The fundamental structure of EAN consists of the ethylammonium cation and the nitrate anion. The cation possesses acidic protons on the ammonium group that are key to its protic nature and hydrogen-bonding capabilities.

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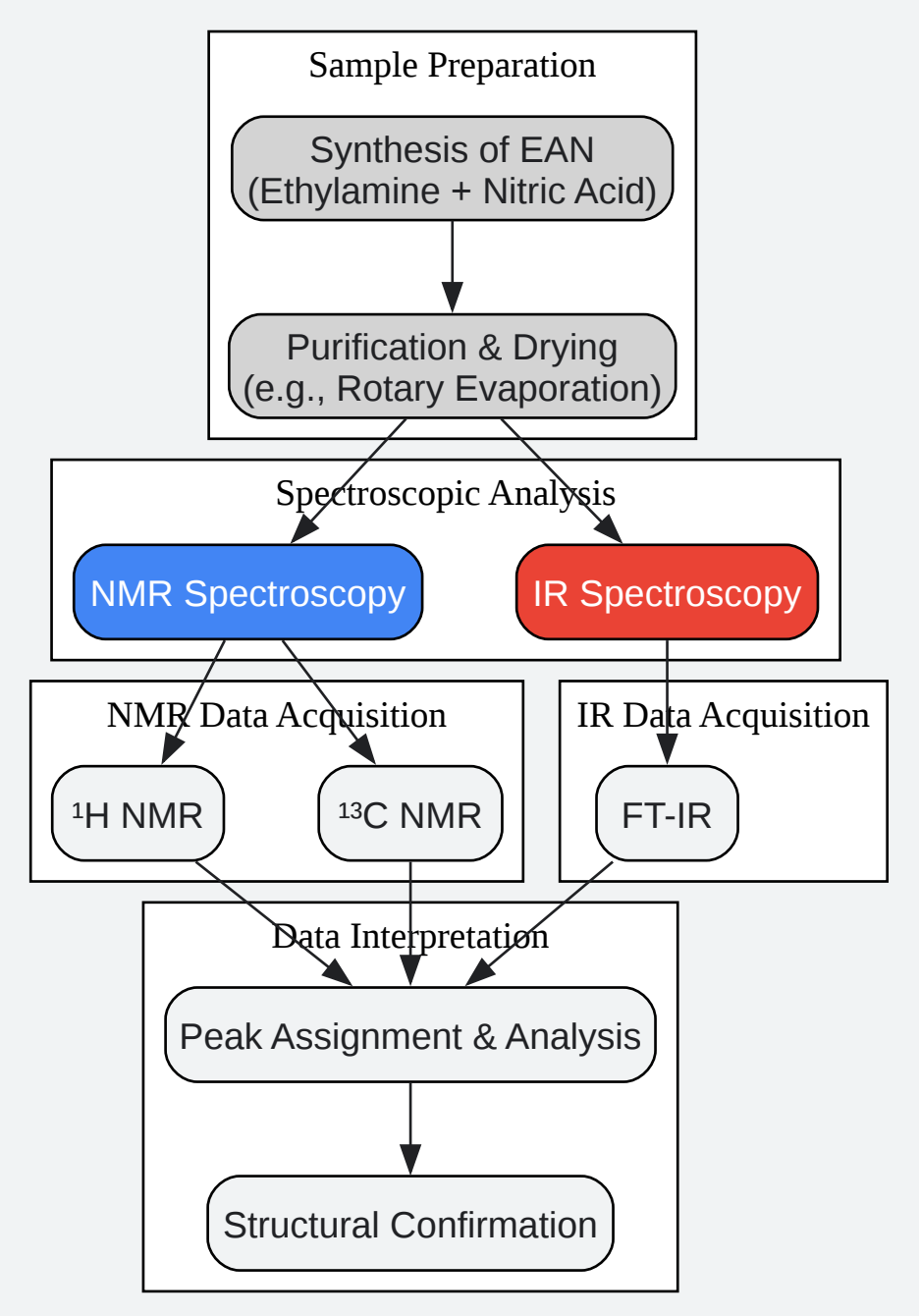



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Caption: Chemical structure of Ethylammonium Nitrate (EAN).

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The systematic characterization of EAN involves synthesis, purification, and subsequent analysis using various spectroscopic methods to confirm its structure and purity.




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Caption: General workflow for the spectroscopic characterization of EAN.

## Experimental Protocols

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Detailed and consistent experimental procedures are crucial for obtaining high-quality, reproducible spectroscopic data.

## Synthesis and Preparation

EAN can be synthesized by the neutralization reaction of ethylamine with concentrated nitric acid, often in an aqueous medium.[1][3] After the reaction, water must be thoroughly removed, typically by rotary evaporation followed by drying under high vacuum for an extended period (e.g., 72 hours).[3] The final water content should be minimized as it can significantly alter the physical properties and spectroscopic signatures of the IL.[4]

## NMR Spectroscopy Protocol

High-resolution NMR spectra of neat ionic liquids can be challenging to acquire. The following is a general protocol.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended.[4]
- Sample Preparation: A small amount of the dried EAN is transferred into a standard 5 mm NMR tube. For neat samples, no deuterated solvent is required. However, for referencing, a capillary containing a standard deuterated solvent (e.g., $D_2O$ or $CDCl_3$) with tetramethylsilane (TMS) can be inserted into the NMR tube.
- Data Acquisition:
  - $^{1}H$ NMR: Standard single-pulse experiments are typically sufficient. A spin-echo sequence (90°-τ-180°-τ-acquire) can also be used.[4]
  - $^{13}C$ NMR: A proton-decoupled $^{13}C$ experiment is standard to obtain singlets for each unique carbon environment. Due to the low natural abundance of $^{13}C$ and potentially long relaxation times, a greater number of scans is required compared to $^{1}H$ NMR.
- Temperature: All measurements should be performed at a controlled temperature (e.g., 295 K or 298 K), as chemical shifts, particularly for the $NH_3^+$ protons, are temperature-dependent.[5][6]

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## FT-IR Spectroscopy Protocol

- Instrumentation: A Fourier Transform Infrared (FT-IR) spectrometer, often equipped with a DTGS detector and purged with dry air, is used.
- Sample Preparation: A small drop of EAN is sandwiched between two IR-transparent windows (e.g., ZnSe or KBr). For Attenuated Total Reflectance (ATR) FT-IR, the liquid is placed directly onto the ATR crystal (e.g., diamond).
- Data Acquisition: Spectra are typically collected in the mid-IR range (4000–400 $cm^{-1}$) with a resolution of 4 $cm^{-1}$. Multiple scans (e.g., 32) are averaged to improve the signal-to-noise ratio. The sample path length should be optimized to prevent signal saturation.

# NMR Spectroscopic Data

## $^{1}$H NMR Spectrum

The $^{1}$H NMR spectrum of EAN provides direct evidence of the ethylammonium cation's structure. It typically displays three distinct signals corresponding to the methyl ($-CH_3$), methylene ($-CH_2$), and ammonium ($-NH_3^+$) protons. The chemical shift of the ammonium protons is highly sensitive to temperature and hydrogen bonding.[5]

Table 1: Typical $^{1}$H NMR Data for Ethylammonium Nitrate (EAN)

| Proton Assignment | Approximate Chemical Shift (δ) in ppm | Multiplicity | Coupling Constant (J) |
|---|---|---|---|
| **$-CH_3$** | **~1.3** | **Triplet (t)** | **~7 Hz** |
| $-CH_2$ | ~3.2 | Quartet (q) | ~7 Hz |
| $-NH_3^+$ | ~7.2 (variable) | Broad Singlet (s) | N/A |

(Data estimated from spectrum of bulk EAN at 293 K.[5])

## $^{13}$C NMR Spectrum

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The proton-decoupled $^{13}C$ NMR spectrum of EAN shows two signals, confirming the two distinct carbon environments in the ethylammonium cation. The carbon atom bonded to the positively charged nitrogen atom (C-1 or α-carbon) is deshielded and appears further downfield.

Note: While $^{13}C$ NMR is a standard technique for the characterization of EAN,[3] specific chemical shift values were not explicitly found in the reviewed literature. The values below are estimates based on data for ethylamine[7] and expected deshielding effects from the adjacent ammonium group.

Table 2: Estimated $^{13}C$ NMR Data for Ethylammonium Nitrate (EAN)

| Carbon Assignment | Estimated Chemical Shift (δ) in ppm |
|---|---|
| **-C$H_3$ (C-2)** | **15 - 20** |

| -$CH_2$-$NH_3^+$ (C-1) | 40 - 45 |

## Infrared (IR) Spectroscopic Data

The IR spectrum of EAN reveals vibrational modes from both the ethylammonium cation and the nitrate anion. The high-frequency region is dominated by N-H and C-H stretching vibrations, while the fingerprint region contains complex bending and stretching modes, including the characteristic absorptions of the nitrate anion.

Table 3: Key FT-IR Vibrational Frequencies for Ethylammonium Nitrate (EAN)

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| Wavenumber ($cm^{-1}$) | Intensity | Vibrational Assignment | Ion |
|---|---|---|---|
| **3250 - 2800** | **Strong, Broad** | **N-H Stretching (ν(N-H))[8]** | **Ethylammonium** |
| 3000 - 2850 | Medium-Strong | C-H Stretching (ν(C-H)) | Ethylammonium |
| ~1465 | Medium | C-H Bending (δ($CH_2$)) | Ethylammonium |
| ~1380 | Medium | C-H Bending (δ($CH_3$)) | Ethylammonium |
| ~1340 | Very Strong | Asymmetric N-O Stretch ($\nu_3(NO_3^-)$)[9] | Nitrate |
| ~832 | Medium-Strong | Out-of-plane Bend ($\nu_2(NO_3^-)$)[9] | Nitrate |

| 350 - 200 | Weak | Torsional motion of amine group[10] | Ethylammonium |

The broadness of the N-H stretching band is a hallmark of the extensive hydrogen-bonding network within the liquid.[8] The strong absorption around 1340 $cm^{-1}$ is a characteristic feature of the nitrate anion.[9]

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